

Oxidizing Properties of Selenic Acid on Metals: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Selenic acid

Cat. No.: B1206089

[Get Quote](#)

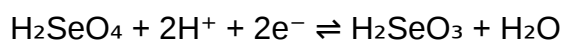
For Researchers, Scientists, and Drug Development Professionals

Abstract

Selenic acid (H_2SeO_4) is a powerful and highly corrosive oxoacid of selenium, notable for its potent oxidizing capabilities that exceed those of the more commonly known sulfuric acid. This technical guide provides a comprehensive overview of the oxidizing properties of **selenic acid** on various metals, with a particular focus on its reactions with noble and transition metals. This document details the reaction products, conditions, and underlying electrochemical principles. It also presents structured experimental protocols for the investigation of these reactions and summarizes the available quantitative and qualitative data. Visual diagrams are provided to illustrate experimental workflows and conceptual relationships, aiming to equip researchers with a thorough understanding of this reactive compound's interaction with metallic substances.

Introduction to Selenic Acid

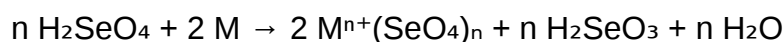
Selenic acid is a strong, hygroscopic acid that is extremely soluble in water.^[1] It is a more potent oxidizing agent than sulfuric acid and is capable of dissolving noble metals such as gold, a feat not achievable by most single acids.^{[1][2]} The high oxidizing power of **selenic acid** stems from the +6 oxidation state of selenium, which has a strong tendency to be reduced. The standard reduction potential for the half-reaction:



is +1.15 V.[3] This high positive potential indicates its strength as an oxidizing agent. In its reactions with metals, **selenic acid** is typically reduced to selenous acid (H₂SeO₃).[1]

General Principles of Metal Oxidation by Selenic Acid

The reaction of a metal (M) with **selenic acid** is an electrochemical process that can be represented by the following general equation:

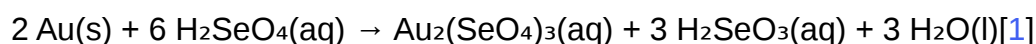


The spontaneity of this reaction is determined by the overall cell potential, which is the sum of the reduction potential of **selenic acid** and the oxidation potential of the metal. Metals with a standard reduction potential lower than that of **selenic acid** are thermodynamically favored to be oxidized.

Reactions with Specific Metals

Noble Metals: Gold and Silver

One of the most remarkable properties of **selenic acid** is its ability to oxidize gold. Hot, concentrated **selenic acid** reacts with gold to form a reddish-yellow solution of gold(III) selenate.[1] The balanced chemical equation for this reaction is:



This reaction typically requires heating to initiate and sustain.

Silver is also readily dissolved by hot **selenic acid**, forming silver selenate.[4] The reaction proceeds as follows:

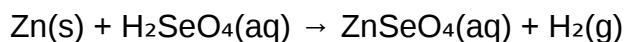


Transition Metals: Copper, Iron, and Zinc

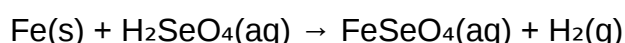
Copper dissolves in hot **selenic acid** to produce a characteristic blue solution of copper(II) selenate.[4]



Due to their lower standard reduction potentials, more reactive metals such as iron and zinc are expected to react vigorously with **selenic acid**, even at lower concentrations and temperatures. The reactions would lead to the formation of their respective selenate salts and the evolution of hydrogen gas, alongside the reduction of **selenic acid**. For instance, with zinc:



And with iron:



In the presence of concentrated **selenic acid**, the formation of selenous acid would also occur.

Passivating Metals: Platinum, Nickel, and Chromium

Platinum is known to be resistant to dissolution by **selenic acid** under normal conditions. This resistance is attributed to its high standard reduction potential and its tendency to form a passivating oxide layer.

Nickel and chromium, key components of many corrosion-resistant alloys, are also expected to exhibit resistance to **selenic acid** due to passivation. Passivation is the formation of a thin, non-reactive surface layer of an oxide or other compound that protects the underlying metal from further chemical attack.^[5] While specific studies on the passivation of these metals by **selenic acid** are not widely available, its strong oxidizing nature suggests that it would promote the formation of a stable oxide layer on the surface of these metals, thereby inhibiting extensive corrosion.^[6]

Quantitative Data on Metal Oxidation by Selenic Acid

Quantitative data on the kinetics and thermodynamics of **selenic acid**'s reactions with various metals are limited in the publicly available literature. The following table summarizes the known reaction products and conditions.

Metal	Reagent Conditions	Products	Observations
Gold (Au)	Hot, concentrated H_2SeO_4	$\text{Au}_2(\text{SeO}_4)_3$, H_2SeO_3 , H_2O	Forms a reddish-yellow solution.[1]
Silver (Ag)	Hot H_2SeO_4	Ag_2SeO_4 , H_2SeO_3 , H_2O	Dissolves to form silver selenate.[4]
Copper (Cu)	Hot H_2SeO_4	CuSO_4 , H_2SeO_3 , H_2O	Forms a blue solution. [4]
Iron (Fe)	H_2SeO_4	FeSeO_4 , H_2	Vigorous reaction expected.
Zinc (Zn)	H_2SeO_4	ZnSeO_4 , H_2	Vigorous reaction expected.
Platinum (Pt)	Hot, concentrated H_2SeO_4	No significant reaction	Resistant to dissolution.
Nickel (Ni)	H_2SeO_4	Likely passivation	Formation of a protective oxide layer is expected.[6]
Chromium (Cr)	H_2SeO_4	Likely passivation	Formation of a protective oxide layer is expected.

Experimental Protocols

The following are detailed methodologies for key experiments to investigate the oxidizing properties of **selenic acid** on metals.

Protocol for Qualitative and Quantitative Analysis of Gold Dissolution

Objective: To determine the rate of dissolution of gold in concentrated **selenic acid** at a specific temperature.

Materials:

- Gold foil or wire of known purity and surface area
- Concentrated (95-98%) **selenic acid**
- Heating mantle with a temperature controller
- Three-neck round-bottom flask
- Condenser
- Thermometer
- Inert gas supply (e.g., nitrogen or argon)
- Sampling syringe with a long, corrosion-resistant needle
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS) for gold analysis
- Deionized water

Procedure:

- Carefully measure the dimensions of the gold sample to calculate its surface area and weigh it accurately.
- Set up the reaction apparatus in a fume hood, consisting of the three-neck flask, heating mantle, condenser, and thermometer.
- Add a known volume of concentrated **selenic acid** to the flask.
- Begin purging the apparatus with an inert gas to prevent any atmospheric interference.
- Heat the **selenic acid** to the desired temperature (e.g., 250 °C).
- Once the temperature is stable, carefully introduce the gold sample into the acid.

- Start a timer immediately upon the addition of the gold.
- At regular time intervals (e.g., every 15 minutes), withdraw a small aliquot of the acid solution using the syringe.
- Immediately quench the reaction in the aliquot by diluting it with a known volume of deionized water.
- Continue sampling for a predetermined duration or until the gold is completely dissolved.
- Analyze the concentration of dissolved gold in each diluted aliquot using ICP-OES or AAS.
- Plot the concentration of dissolved gold as a function of time to determine the dissolution rate.

Protocol for the Synthesis and Isolation of Copper(II) Selenate

Objective: To synthesize and isolate crystalline copper(II) selenate.

Materials:

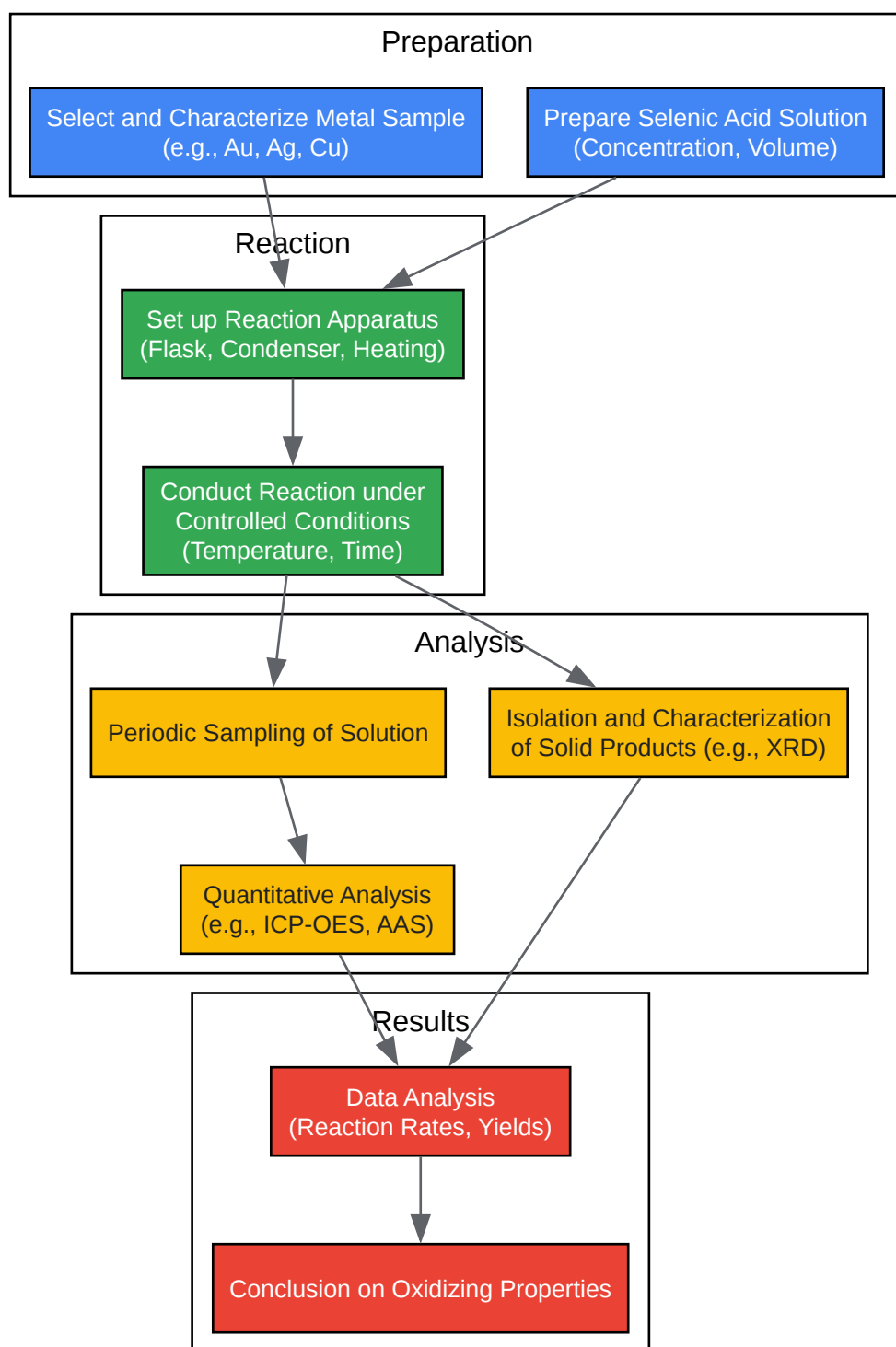
- Copper turnings or powder
- Concentrated **selenic acid**
- Beaker
- Hot plate
- Glass stirring rod
- Buchner funnel and filter paper
- Wash bottle with deionized water
- Ethanol

- Drying oven

Procedure:

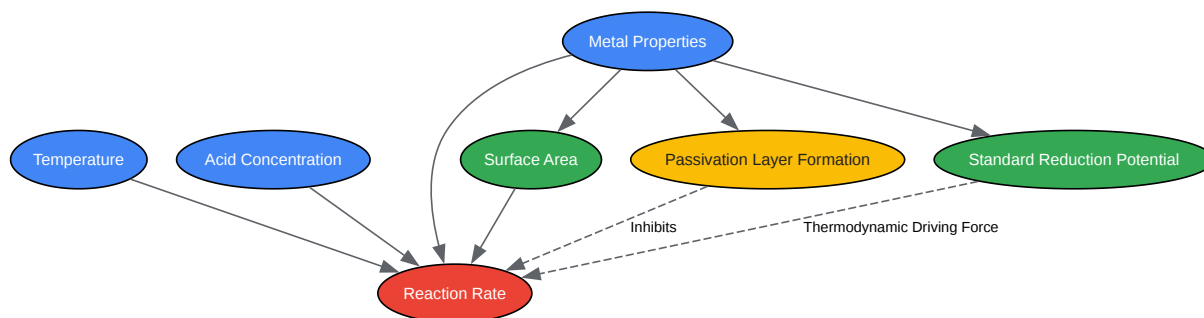
- In a fume hood, place a known mass of copper turnings into a beaker.
- Slowly and carefully add an excess of concentrated **selenic acid** to the beaker.
- Gently heat the mixture on a hot plate while stirring continuously with a glass rod. The solution should turn blue, indicating the formation of copper(II) selenate.
- Continue heating until all the copper has reacted.
- Allow the solution to cool slowly to room temperature to promote the crystallization of copper(II) selenate pentahydrate ($\text{CuSeO}_4 \cdot 5\text{H}_2\text{O}$).
- Collect the blue crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold deionized water, followed by a wash with ethanol to aid in drying.
- Dry the crystals in a drying oven at a low temperature (e.g., 40-50 °C) to avoid dehydration.
- Characterize the resulting crystals using techniques such as X-ray diffraction (XRD) or infrared (IR) spectroscopy.

Visualizations



[Click to download full resolution via product page](#)

Diagram 1: General experimental workflow for investigating the oxidation of metals by **selenic acid**.



[Click to download full resolution via product page](#)

Diagram 2: Factors influencing the rate of reaction between **selenic acid** and a metal.

Conclusion

Selenic acid is a formidable oxidizing agent capable of reacting with a range of metals, including the noble metal gold. Its reactivity is governed by electrochemical principles, with the reaction outcome and rate being highly dependent on factors such as temperature, acid concentration, and the nature of the metal itself. While qualitative descriptions of these reactions are available, there is a notable scarcity of comprehensive quantitative data in the scientific literature. The experimental protocols provided in this guide offer a framework for researchers to systematically investigate these reactions and contribute to a more complete understanding of the oxidizing properties of **selenic acid**. Further research into the kinetics of these reactions and the specific conditions leading to passivation would be of significant value to the fields of inorganic chemistry, materials science, and chemical engineering.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Selenic acid - Wikipedia [en.wikipedia.org]
- 2. Selenate - Wikipedia [en.wikipedia.org]
- 3. studylib.net [studylib.net]
- 4. researchgate.net [researchgate.net]
- 5. Passivation (chemistry) - Wikipedia [en.wikipedia.org]
- 6. harrisonep.com [harrisonep.com]
- To cite this document: BenchChem. [Oxidizing Properties of Selenic Acid on Metals: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206089#oxidizing-properties-of-selenic-acid-on-metals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com